

An In-depth Technical Guide to the Safe Handling of 5-Acetylpyrimidine

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Compound of Interest

Compound Name: 5-Acetylpyrimidine

Cat. No.: B120317

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Introduction

5-Acetylpyrimidine (CAS No. 10325-70-9) is a heterocyclic building block of significant interest to the pharmaceutical and agrochemical industries.[1][2][3] Its unique chemical structure, featuring a pyrimidine core, makes it a valuable precursor in the synthesis of a wide range of biologically active molecules.[4][5] As with any reactive chemical intermediate, a thorough understanding of its properties and associated hazards is paramount for ensuring the safety of laboratory personnel and the integrity of research outcomes. This guide provides a comprehensive overview of the safety and handling protocols for **5-Acetylpyrimidine**, grounded in authoritative safety data and field-proven laboratory practices.

Hazard Identification and Risk Assessment

The first step in the safe handling of any chemical is a comprehensive understanding of its potential hazards. While detailed toxicological data for **5-Acetylpyrimidine** is not extensively published, data from supplier safety data sheets and structurally related compounds allow for a robust hazard assessment.[6][7]

GHS Classification and Hazards

Based on available data, **5-Acetylpyrimidine** is classified with the following hazards:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[7][8]
- Acute Toxicity, Dermal (Category 4), H312: Harmful in contact with skin.[7][8]

- Acute Toxicity, Inhalation (Category 4), H332: Harmful if inhaled.[7][8][9]
- Skin Irritation (Category 2), H315: Causes skin irritation.[7][8][9]
- Eye Irritation (Category 2), H319: Causes serious eye irritation.[7][8][9]
- Specific target organ toxicity, single exposure (Category 3), H335: May cause respiratory irritation.[7][9][10]

The causality behind these classifications stems from the chemical nature of pyrimidine derivatives. The nitrogen atoms in the pyrimidine ring can interact with biological systems, and the acetyl group introduces reactivity. Ingestion, inhalation, or skin contact can lead to systemic toxicity, while direct contact is likely to cause local irritation to the skin, eyes, and respiratory tract.[11][12]

Physicochemical Properties & Safety Implications

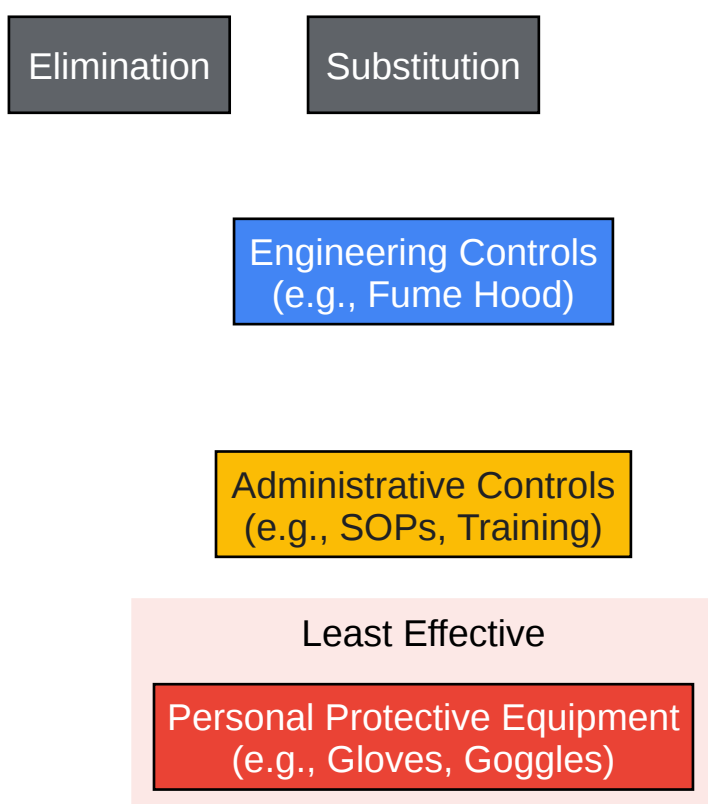
A summary of the key physicochemical properties of **5-Acetylpyrimidine** is presented below. Understanding these properties is crucial for anticipating the chemical's behavior during handling and in the event of a spill.

Property	Value	Safety Implication	Source
Molecular Formula	C ₆ H ₆ N ₂ O	-	[9]
Molecular Weight	122.12 g/mol	Used for calculating molar quantities.	[7][9]
Appearance	Solid	Potential for dust formation and inhalation.	-
Storage Temperature	Room Temperature	Store in a controlled indoor environment.	[9]
Storage Conditions	Inert atmosphere	Susceptible to degradation from air/moisture.	[8][9]

Note: Detailed data on properties like boiling point, melting point, and flash point for **5-Acetylpyrimidine** are not readily available. For related compounds like 2-Acetylpyridine, the boiling point is high, suggesting low volatility at room temperature, but heating will increase vapor pressure and inhalation risk.

The Hierarchy of Controls: A Systematic Approach to Safety

To mitigate the identified risks, a systematic approach based on the hierarchy of controls must be implemented. This framework prioritizes the most effective safety measures.



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